

Comparative Guide to the Structure-Activity Relationship of Morpholine Derivatives

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Compound of Interest

Compound Name: *Morpholin-3-ylmethanol hydrochloride*
CAS No.: 955400-09-6
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The morpholine ring, a six-membered saturated heterocycle containing both an ether and a secondary amine functional group, is a cornerstone in modern medicinal chemistry. Its advantageous physicochemical properties, including metabolic stability and aqueous solubility, have established it as a "privileged structure" in drug design. This guide provides a comparative analysis of the structure-activity relationships (SAR) of morpholine derivatives across three key therapeutic areas: oncology, infectious diseases, and neurology. By presenting quantitative data, detailed experimental protocols, and visual representations of relevant biological pathways, this document aims to serve as a valuable resource for the rational design and development of novel morpholine-containing therapeutic agents.

Anticancer Activity: Gefitinib and Analogs as EGFR Inhibitors

Gefitinib is a selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase, a key player in cell proliferation and survival signaling pathways. The morpholine moiety in

gefitinib is crucial for its activity, primarily by enhancing its pharmacokinetic properties. The following sections compare the inhibitory activities of gefitinib and its 1,2,3-triazole derivatives against various lung cancer cell lines.

Quantitative SAR Data: Gefitinib Derivatives

The inhibitory effects of a series of gefitinib-1,2,3-triazole derivatives on the viability of EGFR wild-type lung cancer cell lines (NCI-H1299, A549, and NCI-H1437) were evaluated. The half-maximal inhibitory concentration (IC₅₀) values demonstrate the impact of structural modifications on anticancer potency.^[1]

Compound	R Group	NCI-H1299 IC ₅₀ (μM)	A549 IC ₅₀ (μM)	NCI-H1437 IC ₅₀ (μM)
Gefitinib	-	14.23 ± 0.08	20.44 ± 1.43	15.11 ± 0.05
4b	4-Fluorophenyl	4.42 ± 0.24	3.94 ± 0.01	1.56 ± 0.06
4c	4-Chlorophenyl	4.60 ± 0.18	4.00 ± 0.08	3.51 ± 0.05

SAR Analysis: The data indicates that the introduction of a 1,2,3-triazole ring linked to a substituted phenyl group at the para-position of the aniline moiety of gefitinib can significantly enhance its antiproliferative activity against EGFR wild-type lung cancer cells. Specifically, the presence of a 4-fluorophenyl (compound 4b) or a 4-chlorophenyl (compound 4c) group leads to a notable decrease in the IC₅₀ values compared to the parent compound, gefitinib. This suggests that these substitutions are favorable for the observed anticancer activity.

Experimental Protocol: Cell Viability Assay (CCK-8)

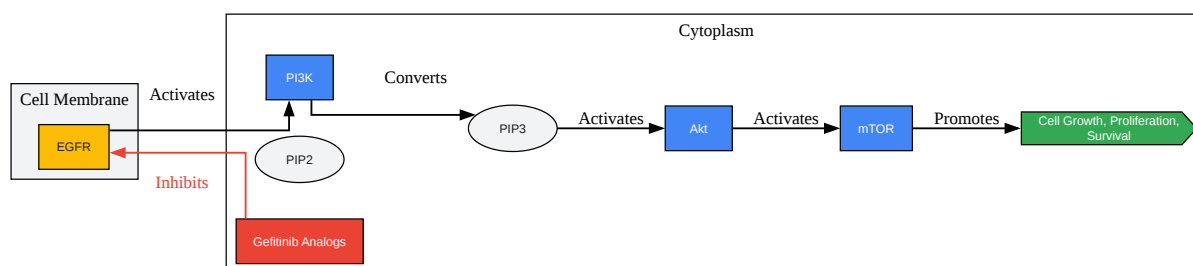
The cell inhibitory effects of the gefitinib derivatives were determined using the Cell Counting Kit-8 (CCK-8) assay.^[1]

- **Cell Seeding:** Lung cancer cells (NCI-H1299, NCI-H1437, and A549) were seeded in 96-well plates at a density of 5,000 cells/well and incubated for 24 hours.
- **Compound Treatment:** The cells were then treated with various concentrations of the test compounds and gefitinib as a positive control.

- Incubation: The plates were incubated for 48 hours at 37°C in a 5% CO₂ incubator.
- CCK-8 Addition: After incubation, 10 µL of CCK-8 solution was added to each well, and the plates were further incubated for 2 hours.
- Absorbance Measurement: The absorbance was measured at 450 nm using a microplate reader.
- IC₅₀ Calculation: The IC₅₀ values were calculated from the dose-response curves.

Signaling Pathway: EGFR and Downstream PI3K/Akt/mTOR Pathway

Gefitinib and its analogs inhibit the tyrosine kinase activity of EGFR, thereby blocking the downstream PI3K/Akt/mTOR signaling pathway, which is crucial for cancer cell growth and survival.



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EGFR Signaling and PI3K/Akt/mTOR Pathway Inhibition.

Antibacterial Activity: Linezolid and Analogs

Linezolid, the first clinically approved oxazolidinone antibiotic, inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit. The morpholine ring in linezolid is a key contributor to its antibacterial activity and favorable pharmacokinetic profile. This section compares the antibacterial activity of linezolid with its conjugates against Gram-positive bacteria.

Quantitative SAR Data: Linezolid Conjugates

The antibacterial activity of a series of linezolid conjugates was evaluated against *Staphylococcus aureus*. The minimum inhibitory concentration (MIC) values indicate the potency of these derivatives.[\[2\]](#)

Compound	R ¹	R ²	R ³	<i>S. aureus</i> MIC (μM)
Linezolid	-	-	-	5.929
5a	H	H	H	9.336
5b	F	H	H	9.583
5d	NO ₂	H	H	4.5

SAR Analysis: The data reveals that modifications to the linezolid scaffold can influence its antibacterial potency. Attaching an aryl fragment to the linezolid core can modulate its activity. Notably, the introduction of an electron-withdrawing group, such as a nitro group at the para-position of the benzoyl substituent (compound 5d), resulted in a lower MIC value compared to linezolid, indicating enhanced activity against *S. aureus*.[\[2\]](#) Conversely, unsubstituted (compound 5a) or fluoro-substituted (compound 5b) benzoyl derivatives showed slightly reduced activity.[\[2\]](#)

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

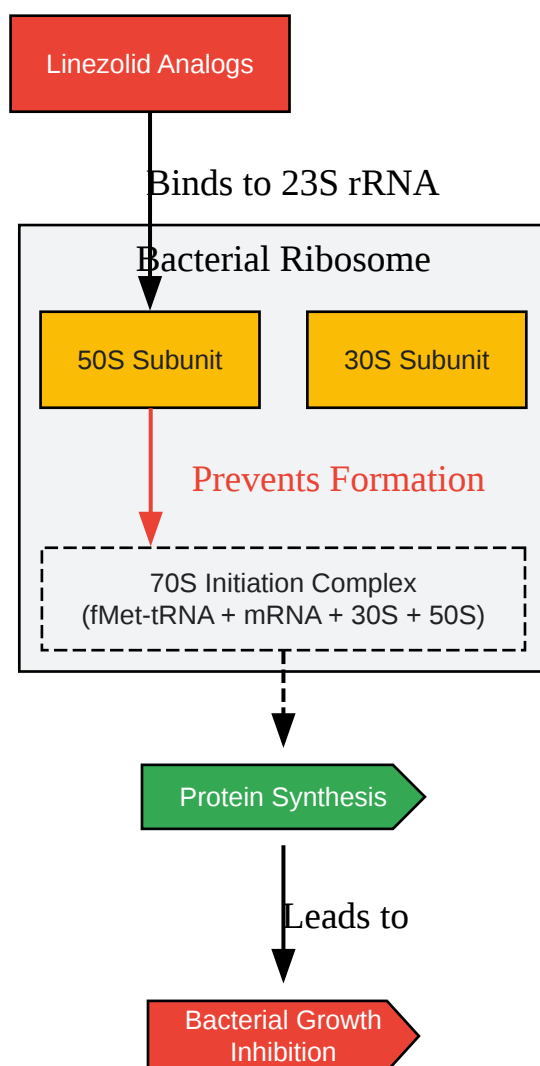
The MIC values were determined using the broth microdilution method.[\[2\]](#)

- **Preparation of Inoculum:** A bacterial suspension was prepared and adjusted to a concentration of approximately $2.5\text{--}3 \times 10^4$ cells/mL in Mueller-Hinton broth.

- Serial Dilution: The test compounds and linezolid were serially diluted in a 96-well microplate.
- Inoculation: Each well was inoculated with the bacterial suspension.
- Incubation: The microplates were incubated at 37°C for 24 hours.
- MIC Determination: The MIC was determined as the lowest concentration of the compound that completely inhibited visible bacterial growth.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Linezolid and its analogs exert their antibacterial effect by binding to the 23S rRNA of the 50S ribosomal subunit, preventing the formation of the initiation complex for protein synthesis.



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Mechanism of Action of Linezolid Analogs.

Antidepressant Activity: Reboxetine and Analogs as Norepinephrine Reuptake Inhibitors

Reboxetine is a selective norepinephrine reuptake inhibitor (NRI) used for the treatment of depression. The morpholine ring is an integral part of its pharmacophore. This section explores the SAR of reboxetine analogs, focusing on their stereochemistry and substitutions on the aryl and aryloxy rings, which significantly influence their potency and selectivity as monoamine reuptake inhibitors.[3]

Quantitative SAR Data: Reboxetine Analogs

The inhibitory activity of single enantiomer (SS) and (RR) 2-[(phenoxy)(phenyl)methyl]morpholine derivatives on serotonin and norepinephrine reuptake was determined.[3]

Compound	Stereochemistry	R	Serotonin Reuptake IC50 (nM)	Norepinephrine Reuptake IC50 (nM)
(SS)-5a	SS	H	1.3	1.1
(RR)-5a	RR	H	1000	250
(SS)-8	SS	2-MeO	1.8	0.8
(RR)-8	RR	2-MeO	>1000	180
(SS)-9	SS	3-MeO	1.2	1.0
(RR)-9	RR	3-MeO	>1000	200
(SS)-10	SS	4-MeO	0.5	3.0
(RR)-10	RR	4-MeO	1000	500

SAR Analysis: The data clearly demonstrates that the stereochemistry at the 2-position of the morpholine ring and the benzylic carbon is critical for activity. The (SS)-enantiomers are significantly more potent inhibitors of both serotonin and norepinephrine reuptake compared to their (RR)-counterparts.[3] Substitution on the phenoxy ring also modulates activity and selectivity. For instance, a 4-methoxy substitution in the (SS)-series (compound (SS)-10) enhances serotonin reuptake inhibition while slightly decreasing norepinephrine reuptake inhibition, leading to a more balanced dual-acting profile.[3] In contrast, a 2-methoxy substitution (compound (SS)-8) maintains high potency for both transporters.[3]

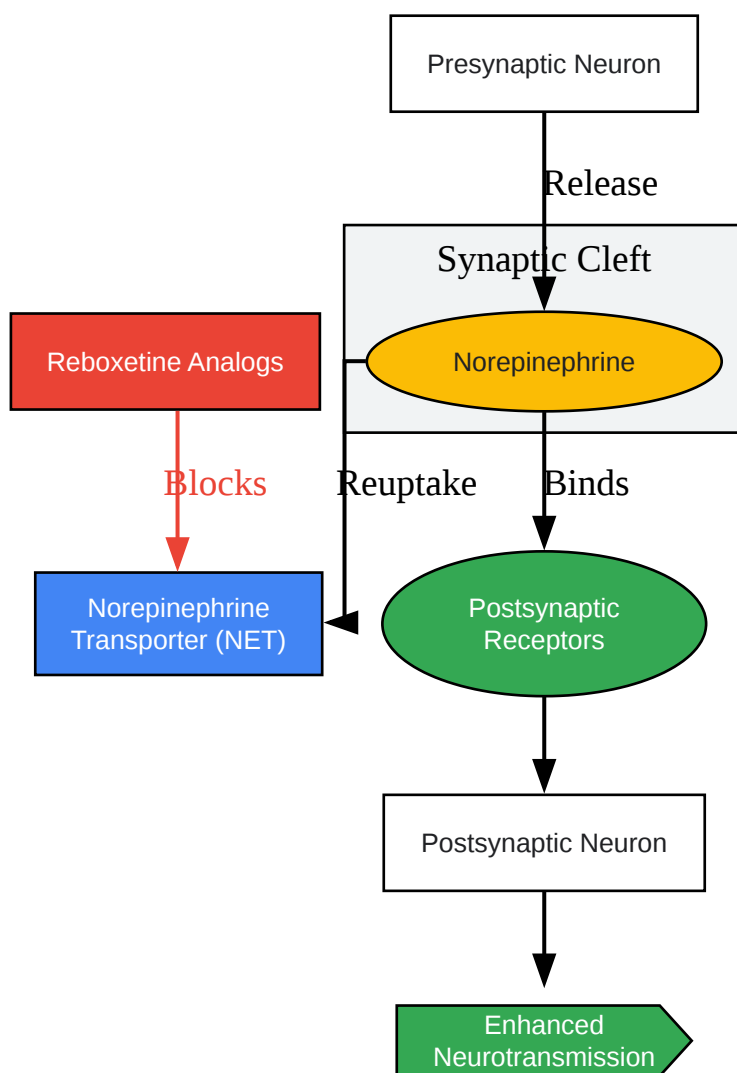
Experimental Protocol: Norepinephrine Reuptake Inhibition Assay

The ability of the compounds to inhibit norepinephrine reuptake was assessed using a radioligand uptake assay in cells expressing the human norepinephrine transporter (hNET).

- **Cell Culture:** Cells stably expressing hNET are cultured to confluence in appropriate plates.
- **Compound Incubation:** Cells are pre-incubated with various concentrations of the test compounds.
- **Radioligand Addition:** [^3H]Norepinephrine is added to initiate the uptake.
- **Incubation:** The cells are incubated for a specific time to allow for transporter-mediated uptake of the radioligand.
- **Termination of Uptake:** The uptake is stopped by rapidly washing the cells with ice-cold buffer.
- **Quantification:** The amount of radioactivity taken up by the cells is measured using a scintillation counter.
- **IC50 Calculation:** The IC50 values are determined from the dose-response curves.

Mechanism of Action: Norepinephrine Reuptake Inhibition

Reboxetine and its analogs block the norepinephrine transporter (NET) on the presynaptic neuron, leading to an increased concentration of norepinephrine in the synaptic cleft and enhanced neurotransmission.



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Mechanism of Norepinephrine Reuptake Inhibition.

Conclusion

This comparative guide underscores the versatility of the morpholine scaffold in designing potent and selective modulators of diverse biological targets. The provided quantitative SAR data for anticancer, antibacterial, and antidepressant morpholine derivatives, along with detailed experimental protocols and visual representations of their mechanisms of action, offer a valuable framework for researchers in the field of drug discovery. A thorough understanding of these structure-activity relationships is paramount for the future development of novel and improved morpholine-based therapeutics.

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